

Personal protective equipment for handling Methyl 2-oxocyclopentanecarboxylate

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Compound of Interest

Compound Name:	Methyl 2-oxocyclopentanecarboxylate
Cat. No.:	B041794

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Essential Safety and Handling Guide for Methyl 2-oxocyclopentanecarboxylate

This guide provides immediate safety, handling, and disposal protocols for **Methyl 2-oxocyclopentanecarboxylate**, tailored for researchers, scientists, and drug development professionals. Following these procedures is crucial for ensuring laboratory safety and operational integrity.

Chemical and Physical Properties

A summary of key quantitative data for **Methyl 2-oxocyclopentanecarboxylate** is presented below.

Property	Value
Molecular Formula	C ₇ H ₁₀ O ₃ [1] [2]
Molecular Weight	142.15 g/mol [1] [2] [3] [4]
Appearance	Clear colorless to slight yellow liquid [1]
Density	1.145 g/mL at 25 °C [3] [4]
Boiling Point	105 °C at 19 mmHg [1] [3] [4]
Flash Point	>230 °F (>110 °C) [1] / 79 °C - closed cup [3] [4]
Storage Temperature	2-8°C [1] [3] [4]
Vapor Pressure	0.2 mmHg at 25°C [1]

Operational Plan: Handling and Storage

Safe handling of **Methyl 2-oxocyclopentanecarboxylate** requires stringent adherence to engineering controls, personal protective equipment, and proper storage protocols.

Engineering Controls

- Ventilation: Work in a well-ventilated area.[\[5\]](#) A laboratory fume hood is required for all procedures involving this chemical to minimize inhalation exposure. Local exhaust ventilation should be used to control vapors and mists.
- Safety Stations: Ensure that emergency eye wash fountains and safety showers are readily accessible in the immediate vicinity of any potential exposure.[\[5\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Methyl 2-oxocyclopentanecarboxylate**:

- Eye Protection: Chemical safety goggles or a face shield are required to prevent eye contact.[\[5\]](#)
- Hand Protection: Wear chemical-resistant gloves, such as neoprene or nitrile rubber.[\[6\]](#) Latex gloves are not suitable.[\[6\]](#) Always inspect gloves for tears or holes before use.[\[6\]](#)

- Skin and Body Protection: A lab coat or chemical-resistant apron is required.[7] For larger quantities or tasks with a high risk of splashing, wear chemical-resistant overalls.[6]
- Respiratory Protection: If ventilation is inadequate or if aerosols may be generated, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[5]

Handling and Storage Procedures

- Handling:
 - Avoid contact with skin and eyes.[5]
 - Do not breathe fumes, mist, or vapors.[5]
 - Keep away from heat, sparks, open flames, and other ignition sources.[8]
 - Wash hands thoroughly after handling.[5]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][8]
 - Recommended storage temperature is between 2-8°C.[1][3][4]
 - Segregate from strong oxidizing agents.

Emergency and Disposal Plan

Spill Response Protocol

In the event of a spill, follow these steps immediately:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Cover drains to prevent the chemical from entering them.

- Absorb: For small spills, use a dry, inert chemical absorbent material (e.g., vermiculite, sand, or Chemizorb®).[5]
- Collect: Carefully sweep or shovel the absorbed material into a suitable, labeled container for disposal.[5] Use non-sparking tools and explosion-proof equipment.[5]
- Clean: Clean the affected area thoroughly.
- Dispose: Dispose of the waste material according to regulations.



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Caption: Workflow for handling a chemical spill.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[5] Remove contaminated clothing and wash it before reuse.[5] If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[5] Continue rinsing and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

Chemical waste must be handled and disposed of in accordance with all local, state, and federal regulations.

- **Waste Material:** Do not mix with other waste. Leave the chemical in its original container if possible.
- **Contaminated Packaging:** Handle uncleaned containers as you would the product itself.
- **Disposal Method:** Dispose of the contents and container at an approved waste disposal plant. This should be carried out by a licensed waste disposal company.[\[8\]](#)

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